

Diethyl phosphate-d10-1 certificate of analysis

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Compound of Interest

Compound Name: Diethyl phosphate-d10-1

Cat. No.: B12389453

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Technical Guide: Diethyl Phosphate-d10-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diethyl phosphate-d10-1**, a deuterated internal standard crucial for the accurate quantification of diethyl phosphate, a metabolite of organophosphorus pesticides. This document compiles essential data typically found in a Certificate of Analysis, details relevant experimental protocols, and visualizes a standard analytical workflow.

Core Data Summary

The following tables summarize the typical quantitative and qualitative data for **Diethyl phosphate-d10-1**, compiled from various suppliers.

Identifier	Value
Product Name	Diethyl phosphate-d10-1
Synonyms	Diethyl phosphoric acid-d10, bis(1,1,2,2,2-pentadeuterioethyl) hydrogen phosphate
CAS Number	2483831-48-5
Unlabelled CAS	598-02-7
Molecular Formula	C ₄ D ₁₀ HO ₄ P
Molecular Weight	164.16 g/mol
Property	Value
Purity	≥99%
Appearance	Neat
Storage Temperature	+4°C
Shipping Temperature	Room Temperature
Solubility	Soluble in DMSO

Experimental Protocols

Accurate detection and quantification of diethyl phosphate in biological matrices are critical for toxicological and environmental exposure studies. **Diethyl phosphate-d10-1** serves as an ideal internal standard for mass spectrometry-based methods due to its similar chemical properties to the unlabeled analyte and its distinct mass.

Sample Preparation for Urine Analysis

This protocol outlines a common liquid-liquid extraction (LLE) method for the extraction of diethyl phosphate from urine samples prior to LC-MS/MS analysis.

Materials:

- Urine sample
- **Diethyl phosphate-d10-1** (internal standard)
- Acetonitrile
- Sodium chloride
- Anhydrous magnesium sulfate
- Centrifuge tubes (15 mL)
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μ m)
- LC-MS vials

Procedure:

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Pipette 5 mL of urine into a 15 mL centrifuge tube.
- Spike the urine sample with an appropriate concentration of **Diethyl phosphate-d10-1** internal standard.
- Add 5 mL of acetonitrile to the tube.
- Add 1 g of sodium chloride and 1 g of anhydrous magnesium sulfate.
- Cap the tube and vortex vigorously for 1 minute.
- Centrifuge the sample at 4000 rpm for 5 minutes to separate the layers.

- Carefully transfer the upper acetonitrile layer to a clean tube.
- Evaporate the acetonitrile extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.
- Filter the reconstituted sample through a 0.22 μm syringe filter into an LC-MS vial.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

For GC-MS analysis, derivatization is often required to improve the volatility and chromatographic behavior of polar metabolites like diethyl phosphate.

Materials:

- Sample extract (from LLE or other extraction methods)
- Pentafluorobenzyl bromide (PFBB) (derivatizing agent)
- Potassium carbonate
- Toluene
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

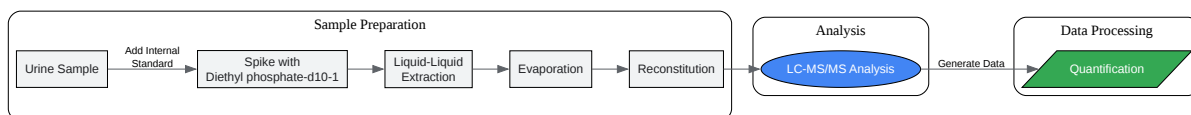
Procedure:

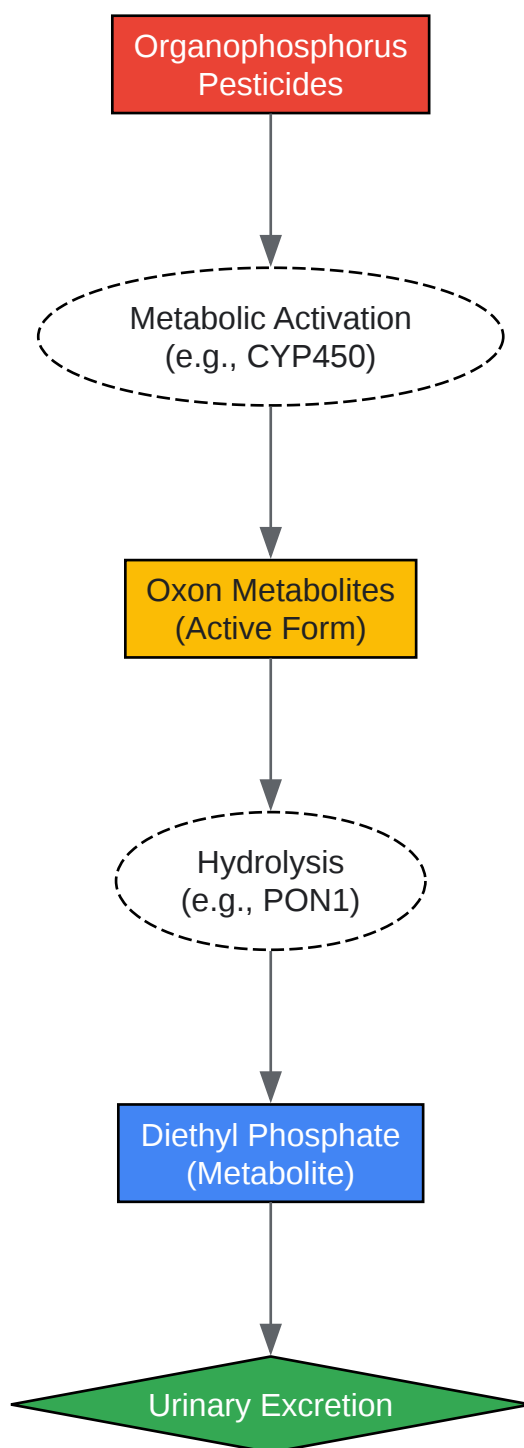
- To the dried sample extract, add 1 mL of a 10% potassium carbonate solution.
- Add 50 μL of PFBB in toluene.
- Vortex the mixture and incubate at 60°C for 1 hour.
- After cooling, add 2 mL of hexane and vortex for 1 minute.
- Centrifuge to separate the layers.
- Transfer the upper organic layer to a clean vial for GC-MS analysis.

- Inject an aliquot of the derivatized sample into the GC-MS system.

Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis and biological relevance of diethyl phosphate.





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